

Synthesis of N-Cyclopropylguanidine experimental protocol

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Compound of Interest

Compound Name: *N-Cyclopropylguanidine*

CAS No.: 168627-33-6

Cat. No.: B169398

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Application Note: High-Purity Synthesis of **N-Cyclopropylguanidine**

Strategic Abstract

The cyclopropylguanidine moiety is a critical pharmacophore in medicinal chemistry, offering unique steric bulk and metabolic stability compared to linear alkyl analogs. It serves as a key building block for histamine H2 receptor agonists (e.g., impromidine analogs) and various kinase inhibitors.

This guide details two distinct synthetic routes. Method A (The "Bernatowicz" Route) is the primary recommendation for drug discovery and early-phase development due to its mild conditions, high purity profile, and lack of noxious byproducts. Method B (The "Classic" Route) is provided as a cost-effective alternative for large-scale, non-GMP intermediate production, though it requires rigorous odor control.

Route Analysis & Selection

Feature	Method A: 1H-Pyrazole-1-carboxamidine (Recommended)	Method B: S-Methylisothiourea (Alternative)
Reagent Cost	Moderate to High	Low
Atom Economy	Moderate (Loss of pyrazole)	High (Loss of MeSH)
Byproducts	Pyrazole (Water soluble, easy removal)	Methyl Mercaptan (Toxic, stench)
Conditions	Room Temperature, 16–24 h	Reflux, 4–12 h
Purity Profile	High (>98% after crystallization)	Variable (often requires recrystallization)
Suitability	Lead Optimization / GLP Synthesis	Bulk Intermediate / Cost-Driven Scale

Detailed Experimental Protocols

Method A: The "Bernatowicz" Protocol (High-Purity)

Reference: Bernatowicz, M. S., et al. J. Org. Chem. 1992, 57, 2497.

This method utilizes 1H-pyrazole-1-carboxamidine hydrochloride (CAS: 4023-02-3) to transfer the amidine functionality.^[1] It is chemically superior because the leaving group (pyrazole) is non-toxic, odorless, and easily washed away with water or ether.

Safety Warning: Cyclopropylamine is volatile (bp ~50°C) and toxic. All operations must be performed in a fume hood.

Reagents:

- Cyclopropylamine (1.0 equiv)
- 1H-Pyrazole-1-carboxamidine HCl (1.0 equiv)
- N,N-Diisopropylethylamine (DIPEA) (1.1 equiv)

- Solvent: Acetonitrile (MeCN) or DMF (Dry)

Step-by-Step Procedure:

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
- Dissolution: Charge the flask with 1H-pyrazole-1-carboxamidine HCl (5.0 g, 34.1 mmol) and anhydrous Acetonitrile (50 mL). The salt may not fully dissolve initially; this is normal.
- Base Addition: Add DIPEA (6.5 mL, 37.5 mmol) via syringe. The mixture will become homogeneous or slightly cloudy as the free amidine is generated.
- Amine Addition: Cool the flask to 0°C (ice bath) to minimize cyclopropylamine volatility. Add Cyclopropylamine (2.4 mL, 34.1 mmol) dropwise.
- Reaction: Remove the ice bath and allow the reaction to stir at Room Temperature (20–25°C) for 16 hours.
 - Monitoring: Check by TLC (Eluent: 10% MeOH in DCM). The pyrazole byproduct is UV active; the guanidine product stains with Ninhydrin (purple/red).
- Workup (Precipitation Method):
 - Concentrate the reaction mixture to ~15 mL volume under reduced pressure (Rotavap, <40°C).
 - Add Diethyl Ether (100 mL) slowly with vigorous stirring. The product (**N-cyclopropylguanidine** HCl) should precipitate as a white solid, while the pyrazole and DIPEA remain largely in solution.
 - Note: If an oil forms, decant the supernatant and triturate the oil with fresh ether until it solidifies.
- Purification:
 - Filter the white solid.

- Wash the filter cake 3x with cold Diethyl Ether.
- Dry under high vacuum for 24 hours.

Yield: Expected 85–95%. Appearance: White, hygroscopic crystalline solid.

Method B: The S-Methylisothiurea Protocol (Scale-Up)

Reference: Generic industrial adaptation of Phillips, R. et al. J. Am. Chem. Soc. 1945.

Critical Safety: This reaction evolves Methyl Mercaptan (MeSH), which has a rotten cabbage stench and is toxic. You must use a bleach scrubber trap on the condenser outlet.

Reagents:

- Cyclopropylamine (1.2 equiv)[\[2\]](#)
- S-Methylisothiurea Sulfate (1.0 equiv)
- Solvent: Water/Ethanol (1:1)

Step-by-Step Procedure:

- Setup: Equip a 3-neck flask with a reflux condenser and an addition funnel. Connect the top of the condenser to a trap containing 10% Sodium Hypochlorite (Bleach) to neutralize MeSH.
- Mixing: Dissolve S-Methylisothiurea Sulfate (10.0 g) in Water/Ethanol (40 mL).
- Addition: Add Cyclopropylamine (excess) slowly.
- Reflux: Heat the mixture to mild reflux (approx. 70–80°C) for 6–8 hours.
 - Observation: Evolution of gas (MeSH) indicates reaction progress.
- Workup:
 - Cool the mixture to room temperature.
 - Concentrate to dryness under reduced pressure.

- Recrystallize the residue from hot Ethanol/Water or Methanol/Ether.

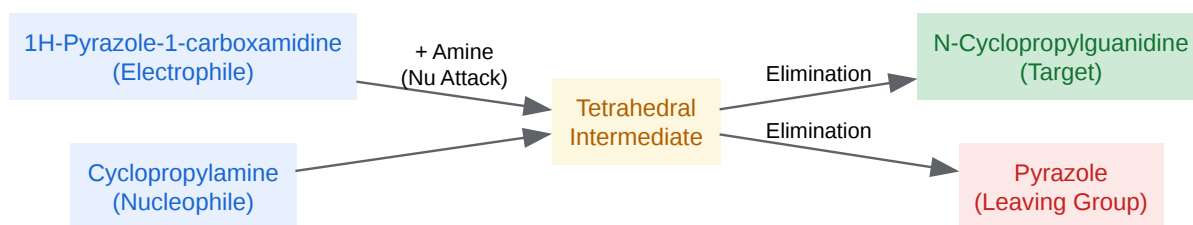
Characterization & Quality Control

Data below is representative for the Hydrochloride salt (Method A product).

Parameter	Specification	Notes
Appearance	White Crystalline Solid	Hygroscopic; store in desiccator.
Melting Point	135–140°C (Dec)	Varies by salt form (Sulfate vs HCl).
Mass Spec (ESI+)	[M+H] ⁺ = 100.1	Exact Mass: 99.08
¹ H NMR (D ₂ O)	δ 0.6–0.7 (m, 2H) δ 0.8–0.9 (m, 2H) δ 2.4–2.5 (m, 1H)	The cyclopropyl methine (CH) shifts downfield significantly from the amine precursor (~2.0 ppm) to the guanidine (~2.5 ppm).

Visualized Workflows

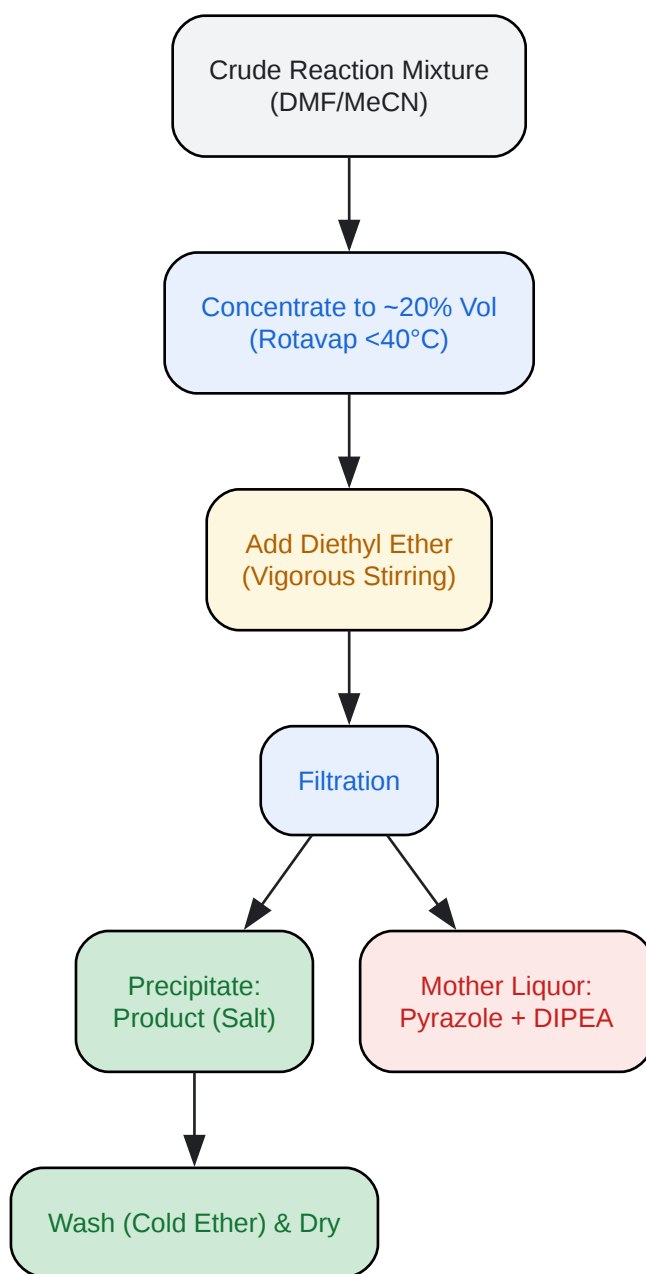
Figure 1: Reaction Mechanism & Logic (Method A)



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Caption: Nucleophilic attack of cyclopropylamine on the amidine carbon, followed by elimination of the pyrazole leaving group.

Figure 2: Purification Workflow (Method A)



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Caption: Isolation strategy relying on the insolubility of the guanidinium salt in ether to separate it from organic reagents.

References

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